

Proper Disposal of 3-Ethoxypropionitrile: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **3-Ethoxypropionitrile**

Cat. No.: **B165598**

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **3-Ethoxypropionitrile** in a laboratory setting. Researchers, scientists, and drug development professionals are advised to adhere to these procedures to ensure a safe and compliant work environment.

Immediate Safety and Handling Precautions

3-Ethoxypropionitrile is a combustible liquid that can cause skin and serious eye irritation. Proper personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times when handling this chemical. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.

In case of accidental contact, immediately flush the affected skin or eyes with copious amounts of water for at least 15 minutes and seek medical attention. For spills, absorb the material with an inert, non-combustible absorbent and dispose of it as hazardous waste.

Quantitative Data Summary

For easy reference, the key quantitative data for **3-Ethoxypropionitrile** are summarized in the table below.

Property	Value
CAS Number	2141-62-0
Molecular Formula	C5H9NO
Molecular Weight	99.13 g/mol [1]
Boiling Point	185.62°C (estimated) [2]
Density	0.891 g/cm ³ [2]
Flash Point	63°C

Step-by-Step Disposal Protocol

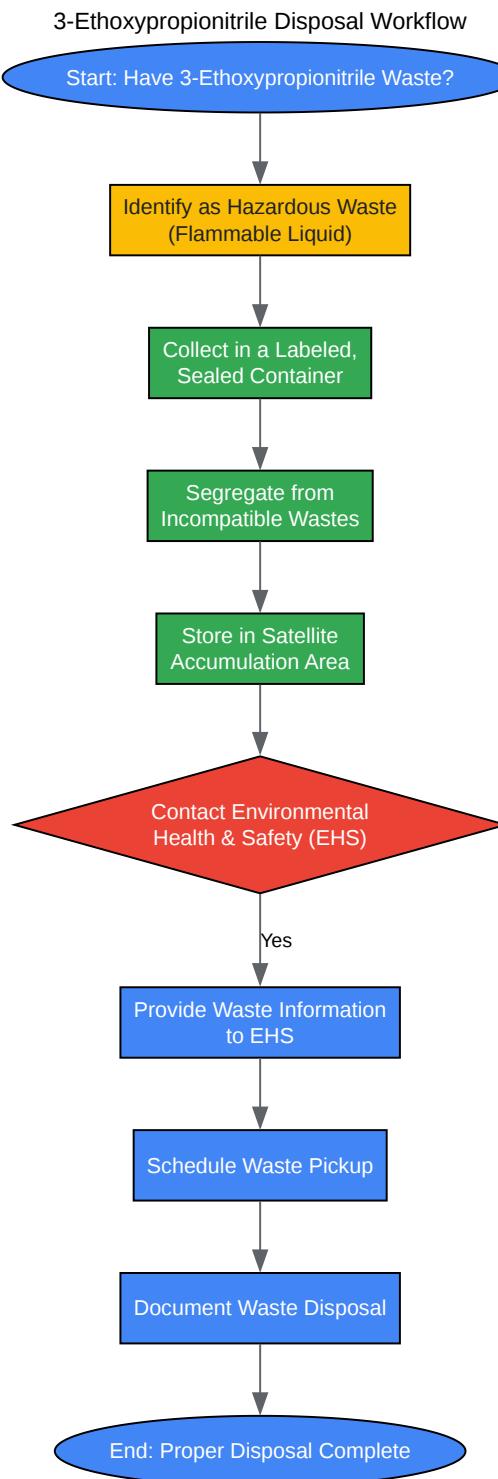
The disposal of **3-Ethoxypropionitrile** must comply with all local, state, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States.[\[3\]](#)[\[4\]](#) The following is a step-by-step guide for its proper disposal in a laboratory setting:

- Waste Identification and Classification:
 - **3-Ethoxypropionitrile** is classified as a hazardous waste due to its ignitability (flash point < 60°C is considered ignitable by the EPA).[\[5\]](#)
 - It should not be mixed with other waste streams unless compatibility is confirmed.
- Waste Collection and Storage:
 - Collect waste **3-Ethoxypropionitrile** in a designated, properly labeled, and sealed container. The container should be made of a compatible material (e.g., high-density polyethylene) and kept closed when not in use.
 - The label must clearly state "Hazardous Waste" and "**3-Ethoxypropionitrile**".
 - Store the waste container in a designated satellite accumulation area within the laboratory, away from sources of ignition and incompatible materials.
- Waste Segregation:

- Do not mix **3-Ethoxypropionitrile** with incompatible materials such as strong oxidizing agents, acids, or bases.
- Keep flammable liquid waste separate from other waste categories.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the EHS or contractor with an accurate description of the waste, including its composition and volume.
- Documentation:
 - Maintain a record of the amount of **3-Ethoxypropionitrile** waste generated and the date of disposal, in accordance with your institution's policies and regulatory requirements.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-Ethoxypropionitrile**.



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Caption: Workflow for the safe disposal of **3-Ethoxypropionitrile**.

By following these procedures, laboratory personnel can ensure the safe handling and compliant disposal of **3-Ethoxypropionitrile**, contributing to a secure and environmentally responsible research environment.

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References

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- To cite this document: BenchChem. [Proper Disposal of 3-Ethoxypropionitrile: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b165598#3-ethoxypropionitrile-proper-disposal-procedures>

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